

Z944: Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name: Z944

Cat. No.: B611919

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These application notes provide detailed information on the solubility of **Z944**, a selective T-type calcium channel antagonist, and protocols for its preparation and administration in animal studies. **Z944** is a valuable tool for investigating the role of T-type calcium channels in various physiological and pathological processes, including pain, epilepsy, and other neurological disorders.

Z944 Solubility

Z944 is a lipophilic compound with limited aqueous solubility.^[1] Quantitative solubility data in common laboratory solvents is crucial for the preparation of stock solutions and dosing formulations. The solubility of **Z944** in various solvents is summarized in the table below.

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	50 mg/mL (130.24 mM)	Warming to 50°C and ultrasonication can aid dissolution. Use of fresh, anhydrous DMSO is recommended as moisture can reduce solubility. [1]
Ethanol	19 mg/mL [1]	
Chloroform	Soluble	
Methanol	Soluble	
Water	Insoluble [1]	

Vehicle Selection and Formulation for Animal Studies

The choice of vehicle is critical for ensuring the bioavailability and consistent delivery of **Z944** in in vivo experiments. Based on published preclinical studies, the following vehicles and preparation methods are recommended for intraperitoneal and oral administration.

Intraperitoneal (i.p.) Administration

A common vehicle for i.p. injection of **Z944** is a suspension of Dimethyl Sulfoxide (DMSO) in a sodium carboxymethylcellulose (Na-CMC) solution.

Protocol for Preparing **Z944** for Intraperitoneal Injection:

This protocol is adapted from studies investigating the effects of **Z944** in rat models of pain and epilepsy.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Materials:

- **Z944** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- 0.5% (w/v) Sodium Carboxymethylcellulose (Na-CMC) in sterile saline or water
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Prepare a 0.5% Na-CMC solution: Dissolve 0.5 g of Na-CMC in 100 mL of sterile saline or water. Stir until fully dissolved. This may take some time.
- Prepare a **Z944** stock solution in DMSO:
 - For a final dose of 10 mg/kg, prepare a 100 mg/mL stock solution of **Z944** in DMSO.[\[4\]](#)
 - For a final dose of 3 mg/kg, prepare a 30 mg/mL stock solution of **Z944** in DMSO.[\[4\]](#)
 - For a final dose of 1 mg/kg, prepare a 10 mg/mL stock solution of **Z944** in DMSO.[\[4\]](#)
 - Vortex and/or sonicate briefly to ensure complete dissolution.
- Prepare the final dosing suspension:
 - On the day of injection, add 1 part of the **Z944**/DMSO stock solution to 9 parts of the 0.5% Na-CMC solution.[\[4\]](#) For example, to prepare 1 mL of the final suspension, add 100 µL of the **Z944**/DMSO stock to 900 µL of the 0.5% Na-CMC solution.
 - Vortex the mixture thoroughly to create a uniform suspension.
- Vehicle Control: For the vehicle control group, prepare a solution of 10% DMSO in 0.5% Na-CMC (1 part DMSO to 9 parts 0.5% Na-CMC solution).[\[4\]](#)
- Administration: Administer the suspension to the animals via intraperitoneal injection at the desired dose volume (e.g., 5 mL/kg).[\[2\]](#)[\[3\]](#)

Oral Administration (Oral Gavage)

For oral administration, a homogeneous suspension of **Z944** in sodium carboxymethylcellulose (CMC-Na) is a suitable formulation.^[1]

Protocol for Preparing **Z944** for Oral Gavage:

Materials:

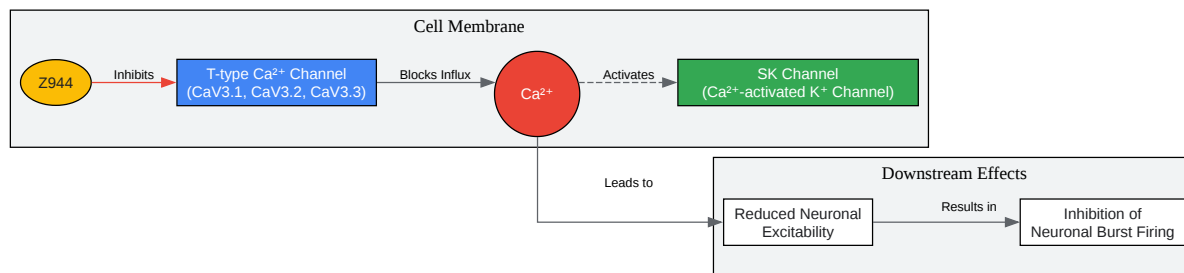
- **Z944** powder
- Sodium Carboxymethylcellulose (CMC-Na) solution (e.g., 0.5% w/v in water)
- Sterile tubes
- Vortex mixer
- Homogenizer or sonicator

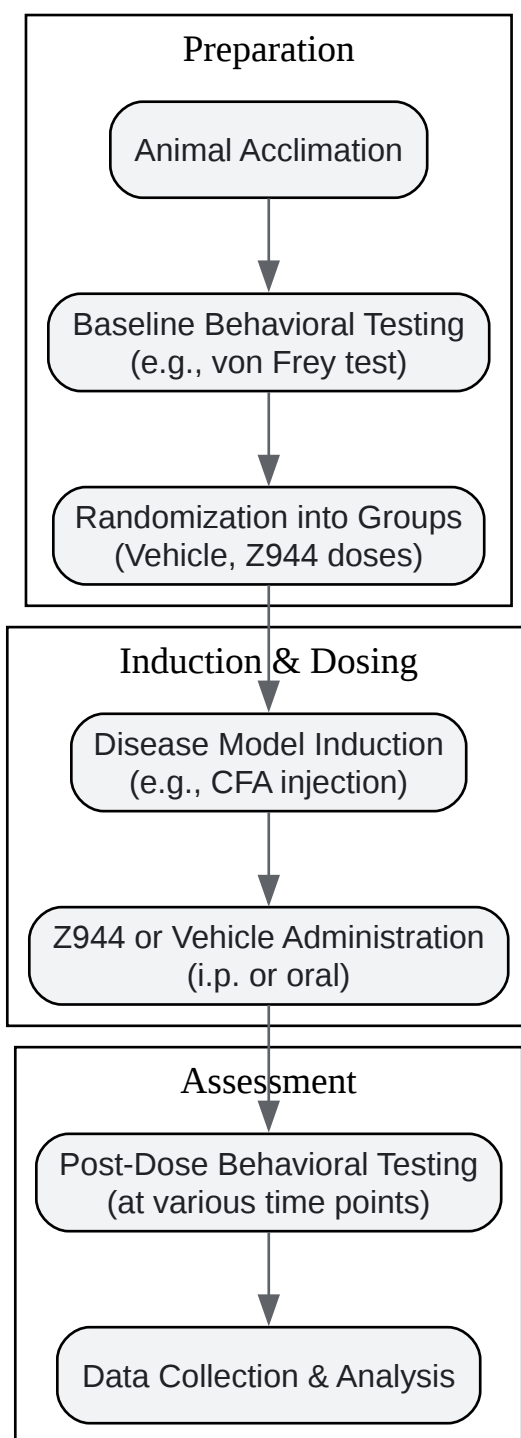
Procedure:

- Prepare the CMC-Na vehicle: Prepare a 0.5% (w/v) solution of CMC-Na in sterile water.
- Prepare the **Z944** suspension:
 - Weigh the required amount of **Z944** powder to achieve the desired final concentration. A concentration of at least 5 mg/mL is achievable.^[1]
 - Add the **Z944** powder to the CMC-Na solution.
 - Vortex thoroughly and use a homogenizer or sonicator to ensure a uniform and stable suspension.
- Vehicle Control: Use the 0.5% CMC-Na solution as the vehicle control.
- Administration: Administer the suspension to the animals using a gavage needle appropriate for the animal's size.

Mechanism of Action and Signaling Pathway

Z944 is a potent and selective antagonist of T-type calcium channels, with activity against CaV3.1, CaV3.2, and CaV3.3 isoforms.[6] These low-voltage activated calcium channels play a crucial role in regulating neuronal excitability, particularly in generating rhythmic burst firing in neurons.[7] By blocking these channels, **Z944** reduces calcium influx into neurons, thereby dampening neuronal hyperexcitability. This mechanism is thought to underlie its analgesic and anti-seizure effects.[8] The downstream signaling effects of T-type channel blockade can involve the modulation of calcium-dependent processes, including the activity of certain potassium channels like the small-conductance calcium-activated potassium (SK) channels.[9]





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